

High-Performance Stock Solution & Formulation Guide: Algestone Acetophenide

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Compound of Interest

Compound Name: *Algestone acetophenide*

CAS No.: 1179-87-9

Cat. No.: B072495

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Abstract & Scope

Algestone Acetophenide (Dihydroxyprogesterone acetophenide, DHPA) is a synthetic progestin utilized extensively in contraceptive research and estrus synchronization.[1][2][3] Its high lipophilicity (LogP ~4.6) and negligible aqueous solubility present significant challenges for experimental handling. This guide provides validated protocols for preparing stable stock solutions for in vitro cellular assays and in vivo depot formulations, ensuring bioavailability and reproducibility.

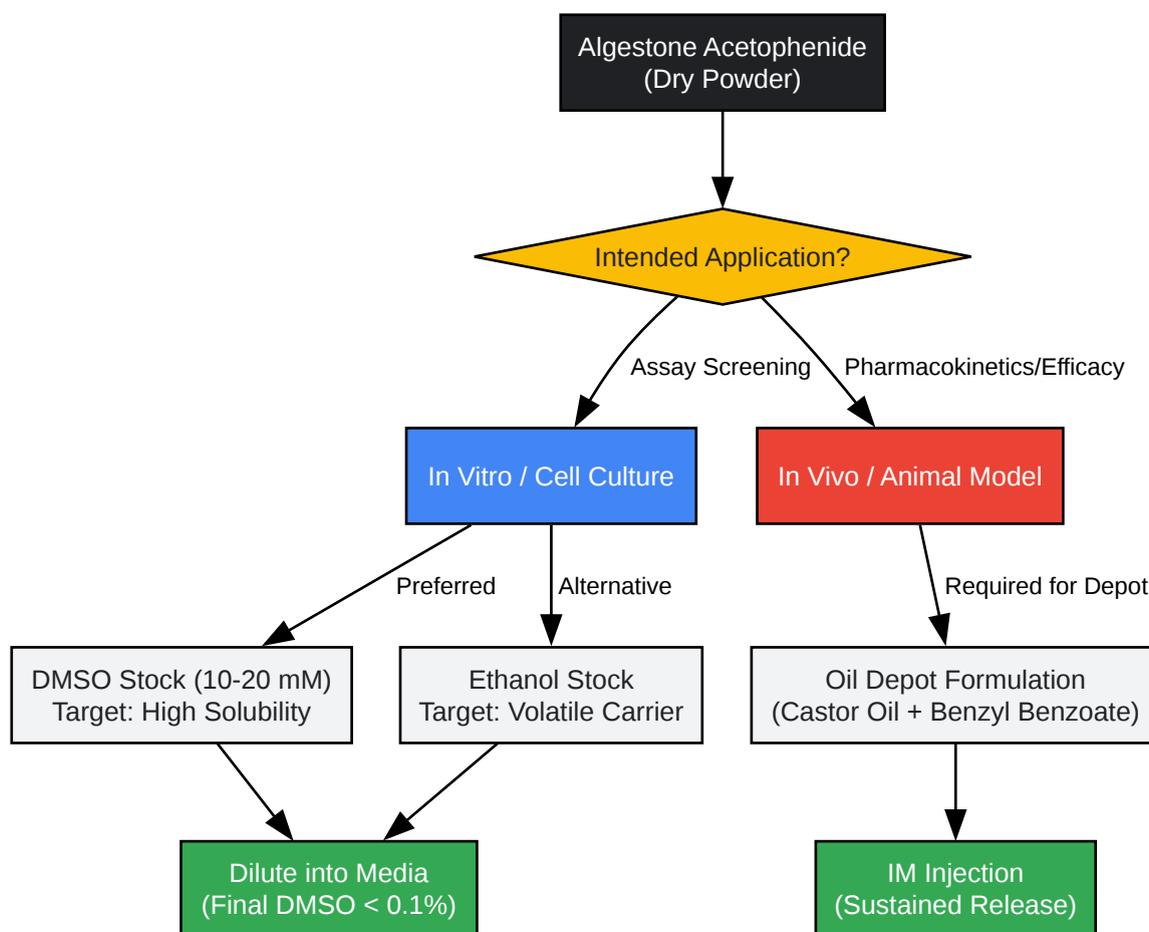
Chemical Profile & Physicochemical Properties[2][3][4][5][6][7]

Understanding the solute's properties is the first step in successful formulation.

Property	Data	Relevance to Protocol
CAS Number	24356-94-3	Verification of identity.[1][3][4][5]
Molecular Weight	448.59 g/mol	Calculation of Molar (M) concentrations.[4]
Formula	C ₂₉ H ₃₆ O ₄	Hydrophobic steroid ester structure.
Solubility (Water)	< 0.1 mg/mL	Insoluble. Requires organic co-solvents or oil vehicles.[4]
Solubility (DMSO)	~20 mg/mL	Primary solvent for in vitro stocks.
Solubility (Ethanol)	~25 mg/mL	Alternative solvent; volatile, risk of concentration change.[1]
Solubility (Oils)	Soluble	Requires Benzyl Benzoate as a solubilizer for high concentrations.
Stability	Light Sensitive	Store in amber vials.

Decision Framework: Solvent Selection

The choice of solvent system is dictated strictly by the downstream application. Do not use DMSO for in vivo injections if a slow-release depot effect is required.[1][4][5]



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Figure 1: Decision tree for selecting the appropriate solvent vehicle based on experimental endpoint.[1][4][5]

Protocol A: Preparation of In Vitro Stock Solution (DMSO)

Target Concentration: 10 mM (Standard Stock) Volume: 1 mL Storage: -20°C (Stable for 1 month)

Reagents & Equipment[1][8]

- **Algestone Acetophenide** (Purity ≥98%)[1][4][5][6]
- **Dimethyl Sulfoxide (DMSO)**, anhydrous, cell-culture grade (≥99.9%)[1][4][5]

- Amber glass HPLC vials (2 mL) with PTFE-lined caps[1][4][5]
- Analytical balance (readability 0.01 mg)[1][4][5]
- Vortex mixer[1][4]

Step-by-Step Procedure

- Calculate Mass: To prepare 1 mL of a 10 mM solution:

Practical Tip: It is difficult to weigh exactly 4.49 mg. Weigh approximately 4.5–5.0 mg and adjust the DMSO volume to achieve exactly 10 mM.

- Weighing:
 - Tare the amber glass vial.
 - Weigh ~4.5 mg of **Algestone Acetophenide** directly into the vial. Record exact mass (e.g.,

).[1][4]
- Volume Adjustment: Calculate the required DMSO volume (

) for the recorded mass:

Example: If

:

[1][4][5]
- Dissolution:
 - Add the calculated volume of anhydrous DMSO.
 - Vortex vigorously for 30–60 seconds.
 - QC Check: Inspect against light. The solution must be perfectly clear. If particles persist, sonicate for 5 minutes at room temperature.

- Aliquoting & Storage:
 - Aliquot into smaller volumes (e.g., 50 μ L) to avoid freeze-thaw cycles.
 - Store at -20°C .
 - Usage: When dosing cells, dilute at least 1:1000 into media to keep DMSO concentration $\leq 0.1\%$ to avoid solvent toxicity.

Protocol B: Preparation of In Vivo Oil Depot Formulation

Application: Intramuscular (IM) injection for sustained release (14–30 days).[1][4] Vehicle: Benzyl Benzoate / Castor Oil (40:60 v/v).[4] Rationale: **Algestone Acetophenide** is practically insoluble in pure vegetable oils.[4] Benzyl benzoate acts as a solubilizer and viscosity reducer, while castor oil provides the depot matrix.

Reagents

- **Algestone Acetophenide**[1][2][3][4][5][7][8][9][10]
- Benzyl Benzoate (USP/Ph.Eur grade)[1][4][5]
- Castor Oil (Refined, USP/Ph.Eur grade)[1]
- Benzyl Alcohol (Optional, 1-2% v/v as preservative/anesthetic)[1][4][5]
- 0.22 μm Hydrophobic PTFE Syringe Filter[1][4]
- Sterile glass vial (sealed)

Workflow Diagram



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Figure 2: Formulation workflow for creating a sterile, oil-based injectable solution.

Step-by-Step Procedure (Example: 10 mL Batch at 150 mg/mL)

- Vehicle Preparation (Pre-Mix):
 - Combine 4 mL of Benzyl Benzoate and 6 mL of Castor Oil.
 - Vortex to mix thoroughly.
- Solubilization:
 - Weigh 1500 mg (1.5 g) of **Algestone Acetophenide** into a depyrogenated glass beaker.
 - Add approx. 70% of the final vehicle volume (approx. 7 mL of the BB/Castor Oil mix).
 - Critical Step: Add a magnetic stir bar and heat gently to 40–50°C while stirring. The heat is necessary to drive the steroid into the oil phase efficiently.
 - Stir until completely dissolved (clear, yellow oil).
- Final Volume Adjustment:
 - Transfer the solution to a volumetric cylinder (or use weight if density is known; density of this mix is ~1.02 g/mL).
 - Add the remaining vehicle to bring the total volume to 10 mL.
 - Stir for an additional 5 minutes.
- Sterilization:
 - Oil formulations are viscous and difficult to filter.
 - Use a 0.22 µm PTFE (Hydrophobic) syringe filter.^[4]

- Tip: Warm the oil to 37°C immediately before filtration to lower viscosity and reduce back-pressure.[4][5]
- Filter directly into a sterile, crimp-sealed vial.

Quality Control & Stability

Test	Method	Acceptance Criteria
Visual Inspection	Lamp/White Background	Clear, pale yellow solution.[1][4][5] No particulate matter or precipitation.
Precipitation Check	Dilution Test (1:10 in water)	In Vitro stocks: Should form a cloudy suspension immediately (confirms high hydrophobicity). [4]
Purity/Stability	HPLC-UV (240-250 nm)	≥ 98% peak area.[1][4][5][6] No degradation peaks >0.5%.

Important Note on Aqueous Dilution: When adding the DMSO stock to cell culture media, do not add the stock to a static volume of media.

- Correct: Vortex the media while slowly piping the DMSO stock into the vortex cone.
- Why? This prevents local high concentrations of DMSO that cause the steroid to "crash out" (precipitate) before it can disperse.

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